

# An In-depth Technical Guide to the Physical Characteristics of Methyl 16-methylheptadecanoate

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## Compound of Interest

Compound Name: Methyl 16-methylheptadecanoate

CAS No.: 68517-10-2

Cat. No.: B15553922

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## Introduction

**Methyl 16-methylheptadecanoate**, also known as methyl isostearate, is a branched-chain fatty acid methyl ester (FAME). Its unique structure, featuring a methyl group near the end of the fatty acid chain, imparts properties that distinguish it from its linear counterparts. This technical guide provides a comprehensive overview of the known physical characteristics of **Methyl 16-methylheptadecanoate**, details the experimental protocols for their determination, and presents a logical workflow for the characterization of such compounds. Due to a scarcity of experimentally determined data for this specific molecule in publicly available literature, this guide combines reported computed values with established methodologies for the broader class of fatty acid methyl esters.

## Core Physical and Chemical Properties

**Methyl 16-methylheptadecanoate** is identified by the CAS Number 5129-61-3.<sup>[1][2][3]</sup> It is also referred to by synonyms including Methyl isostearate and 16-Methylheptadecanoic acid methyl ester.<sup>[1][2][4]</sup>

## Data Presentation: Physical and Chemical Properties

The following table summarizes the available quantitative data for **Methyl 16-methylheptadecanoate**. It is important to note that many of the listed physical properties are computed or estimated values due to the limited availability of experimentally verified data.

| Property          | Value                                          | Source Type              |
|-------------------|------------------------------------------------|--------------------------|
| Molecular Formula | C <sub>19</sub> H <sub>38</sub> O <sub>2</sub> |                          |
| Molecular Weight  | 298.5 g/mol                                    | Computed <sup>[1]</sup>  |
| Boiling Point     | 340.72 °C @ 760.00 mm Hg                       | Estimated <sup>[4]</sup> |
| Melting Point     | Not Experimentally Determined                  | -                        |
| Density           | 0.862 ± 0.06 g/cm <sup>3</sup>                 | Estimated <sup>[5]</sup> |
| Refractive Index  | 1.443 ± 0.02                                   | Estimated <sup>[5]</sup> |
| Flash Point       | 162.20 °C (324.00 °F) TCC                      | Estimated <sup>[4]</sup> |
| Water Solubility  | 0.001354 mg/L @ 25 °C                          | Estimated <sup>[4]</sup> |
| Physical State    | Solid or Liquid                                | Inconsistent reports     |

## Experimental Protocols for Physical Characterization of Fatty Acid Methyl Esters

The following sections detail the standard methodologies for determining the key physical properties of fatty acid methyl esters like **Methyl 16-methylheptadecanoate**.

### Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and phase transition behavior of the FAME.

**Methodology:**

- **Sample Preparation:** A small, accurately weighed sample (typically 1-5 mg) of the purified FAME is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** A differential scanning calorimeter is calibrated using high-purity standards (e.g., indium) for temperature and enthalpy.
- **Thermal Program:** The sample and reference pans are placed in the DSC cell. The temperature is typically lowered to a sub-ambient temperature (e.g., -50 °C) to ensure complete crystallization and then heated at a controlled rate (e.g., 5-10 °C/min) to a temperature above the expected melting point.
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined as the peak temperature of the endothermic melting transition. The onset temperature of the melting peak is also often reported.

## Determination of Density by Oscillating U-Tube Densitometry

**Objective:** To accurately measure the density of the liquid FAME at a specific temperature.

**Methodology:**

- **Instrument Calibration:** The oscillating U-tube densitometer is calibrated using two standards of known density, typically dry air and deionized water, at the desired measurement temperature.
- **Sample Introduction:** A small volume of the liquid FAME is injected into the oscillating U-tube, ensuring no air bubbles are present.
- **Temperature Equilibration:** The sample is allowed to thermally equilibrate to the set temperature of the instrument.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample. The instrument's software

calculates and displays the density value. Measurements are typically repeated until a stable reading is obtained.

## Determination of Refractive Index using a Refractometer

Objective: To measure the refractive index of the liquid FAME, which is a characteristic property related to its composition.

Methodology:

- **Instrument Calibration:** The refractometer is calibrated using a standard of known refractive index, often distilled water.
- **Sample Application:** A few drops of the liquid FAME are placed on the prism surface of the refractometer.
- **Temperature Control:** The temperature of the prism is controlled using a circulating water bath to the desired measurement temperature (e.g., 20 °C or 25 °C).
- **Measurement:** The light source is activated, and the boundary line (shadowline) is viewed through the eyepiece. The instrument is adjusted until the boundary line is sharp and centered in the crosshairs. The refractive index is then read from the instrument's scale or digital display.

## Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the identity and assess the purity of the **Methyl 16-methylheptadecanoate** sample.

Methodology:

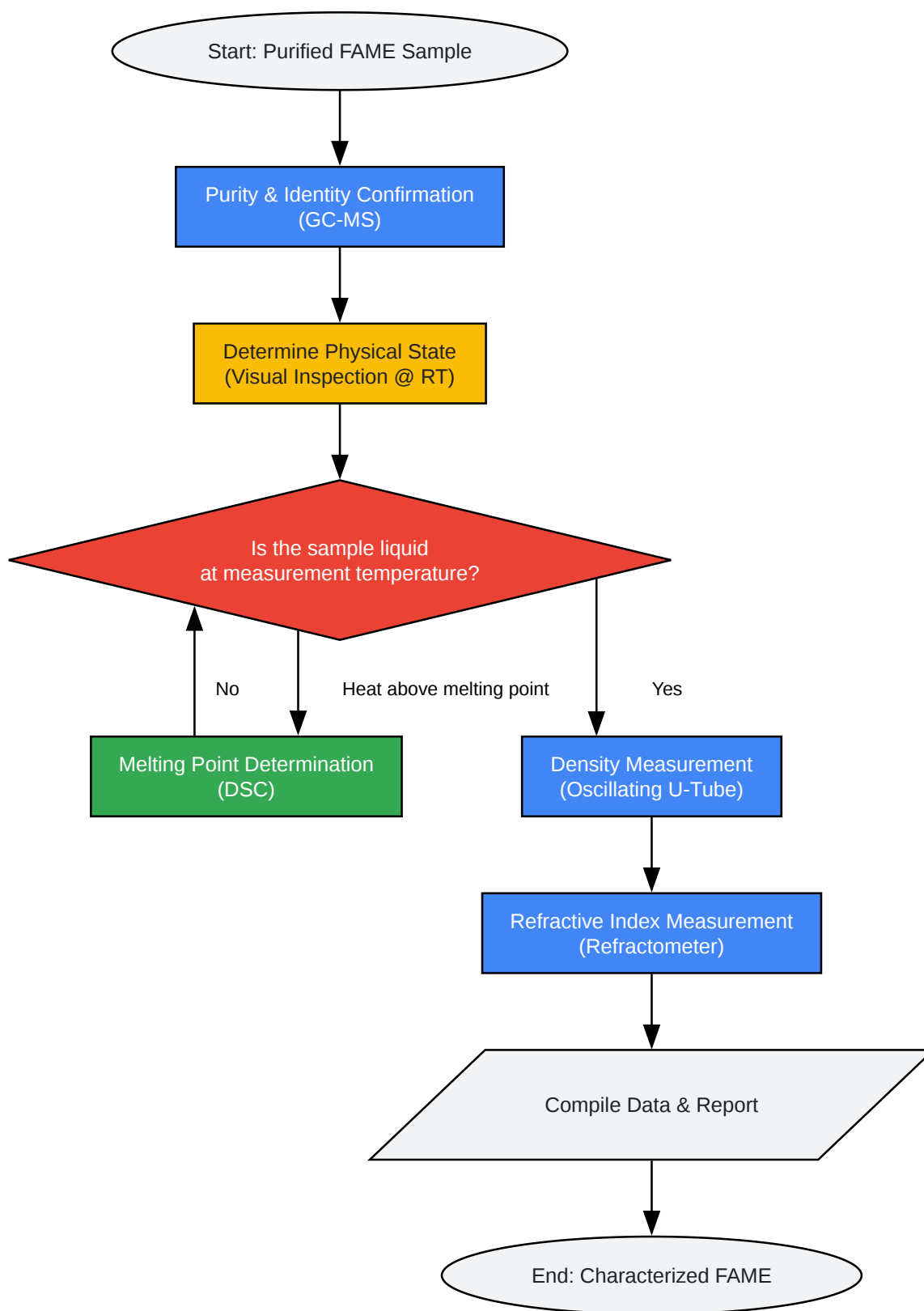
- **Sample Preparation:** A dilute solution of the FAME is prepared in an appropriate volatile solvent (e.g., hexane or dichloromethane).
- **GC-MS System:** A gas chromatograph equipped with a capillary column (e.g., a polar or non-polar stationary phase) is coupled to a mass spectrometer.

- **Injection and Separation:** A small volume of the prepared sample is injected into the GC inlet, where it is vaporized. The components of the sample are separated based on their volatility and interaction with the stationary phase as they pass through the column under a programmed temperature gradient.
- **Mass Spectrometry:** As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized (typically by electron ionization). The resulting ions are separated by their mass-to-charge ratio and detected.
- **Data Analysis:** The resulting chromatogram shows peaks corresponding to the separated components. The mass spectrum of the peak corresponding to **Methyl 16-methylheptadecanoate** can be compared to a reference library (e.g., NIST) for positive identification. The purity can be estimated by the relative area of the main peak.

## Mandatory Visualization

### Experimental Workflow for Physical Characterization of a Fatty Acid Methyl Ester

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a fatty acid methyl ester.



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*Workflow for FAME physical characterization.*

## Conclusion

This technical guide provides a summary of the currently available physical characteristics of **Methyl 16-methylheptadecanoate**. While many of the specific physical properties for this compound are based on estimations, this guide outlines the robust and standardized experimental protocols used for the accurate determination of these properties for fatty acid methyl esters. The provided workflow offers a logical sequence for the comprehensive characterization of such compounds, which is essential for their application in research, drug development, and various industrial formulations. Further experimental studies are warranted to definitively establish the physical properties of pure **Methyl 16-methylheptadecanoate**.

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## References

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